

# Technical Guide: Physical Properties of 4-Butoxy-2,3-difluorophenol

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## Compound of Interest

Compound Name: 4-Butoxy-2,3-difluorophenol

Cat. No.: B150618

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **4-Butoxy-2,3-difluorophenol**. Due to the limited availability of experimental data for this specific compound in public literature and safety data sheets[1], this guide also includes data for structurally related compounds to offer a comparative context for researchers. Furthermore, detailed experimental protocols for determining key physical properties are provided to assist in the empirical characterization of this and similar molecules.

## Core Physical Properties

Experimental data on the primary physical properties of **4-Butoxy-2,3-difluorophenol**, such as melting point, boiling point, and density, are not readily available in reviewed scientific literature or safety data sheets[1]. The information available is limited to its chemical identifiers.

Table 1: Known and Calculated Properties of **4-Butoxy-2,3-difluorophenol**

Property	Value	Source
CAS Number	136239-68-4	[1][2][3]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> F <sub>2</sub> O <sub>2</sub>	Inferred
Molecular Weight	202.20 g/mol	Calculated

In the absence of specific experimental data for **4-Butoxy-2,3-difluorophenol**, the following table presents the physical properties of structurally analogous compounds. This information can serve as a valuable reference for estimating the potential properties of the target compound.

Table 2: Physical Properties of Structurally Related Compounds

Compound	CAS Number	Molecular Weight ( g/mol )	Melting Point (°C)	Boiling Point (°C)
2,3-Difluorophenol	6418-38-8	130.09	39-42	54 @ 25 mmHg
2,4-Difluorophenol	367-27-1	130.09	29-32	149-151
4-n-Butoxy-2,6-difluorophenol	1373920-65-0	202.20	Not Available	Not Available
4-Ethoxy-2,3-difluorophenol	126163-56-2	174.15	Not Available	Not Available

## Experimental Protocols

For researchers synthesizing or working with **4-Butoxy-2,3-difluorophenol**, the following are generalized, standard laboratory protocols for the determination of its key physical properties.

### Determination of Melting Point

The melting point is a critical indicator of a solid compound's purity.<sup>[4][5][6]</sup>

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer

- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline **4-Butoxy-2,3-difluorophenol** is placed on a clean, dry watch glass. The sample should be crushed into a fine powder using a spatula or mortar and pestle.
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is ideal.
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned so that the bulb is level with the sample.
- **Heating and Observation:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute.
- **Data Recording:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is the melting point of the sample. A pure compound will have a sharp melting point range of 1-2°C.

## Determination of Boiling Point

The boiling point provides information about the volatility of a liquid compound.<sup>[7][8][9][10]</sup>

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer

- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block)
- Clamp and stand

#### Procedure:

- Sample Preparation: A small volume (a few milliliters) of liquid **4-Butoxy-2,3-difluorophenol** is placed in the small test tube.
- Capillary Inversion: A capillary tube, with its sealed end uppermost, is placed inside the test tube containing the liquid.
- Apparatus Assembly: The test tube is attached to a thermometer with a rubber band or clamp, ensuring the sample and the thermometer bulb are at the same level. This assembly is then immersed in the heating bath.
- Heating and Observation: The heating bath is heated gently. As the temperature rises, air trapped in the capillary tube will expand and bubble out.
- Data Recording: Heating is continued until a steady stream of bubbles emerges from the open end of the capillary tube. The heat source is then removed, and the liquid is allowed to cool slowly. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

## Determination of Solubility

Understanding a compound's solubility in various solvents is crucial for purification, formulation, and biological studies.<sup>[11][12][13]</sup>

#### Apparatus:

- Small test tubes
- Graduated pipette or burette
- Spatula (for solid samples)
- Vortex mixer or stirring rod

- A range of solvents (e.g., water, ethanol, acetone, hexane)

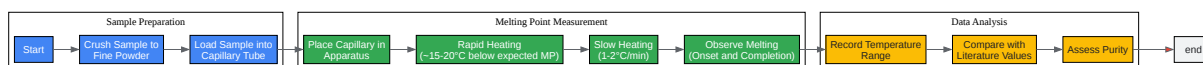
#### Procedure:

- Sample Preparation: A pre-weighed small amount of **4-Butoxy-2,3-difluorophenol** (e.g., 10 mg) is placed into a series of clean, dry test tubes.
- Solvent Addition: A known volume of the first solvent (e.g., 1 mL) is added to the first test tube.
- Mixing: The mixture is agitated vigorously using a vortex mixer or by stirring with a glass rod for a set period (e.g., 60 seconds).
- Observation: The sample is observed to determine if it has completely dissolved. If it has, the compound is considered soluble in that solvent at that concentration.
- Incremental Solvent Addition: If the sample is not fully dissolved, the solvent can be added in small, measured increments with continued agitation until the solid is completely dissolved. The total volume of solvent required is then recorded.
- Repeat for Other Solvents: This process is repeated with a new sample for each of the selected solvents.

## Visualizations

### Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the determination of the melting point of a solid organic compound like **4-Butoxy-2,3-difluorophenol**.



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